

Application of 3-Methyl-1-heptanol in Flavor and Fragrance Synthesis

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Compound of Interest

Compound Name: 3-Methyl-1-heptanol

Cat. No.: B093506

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Application Note & Protocol

Introduction

3-Methyl-1-heptanol is a branched-chain alcohol that possesses a unique olfactory profile, making it a valuable ingredient in the formulation of flavors and fragrances. Its chemical structure, featuring a methyl group on the third carbon of a heptanol backbone, contributes to a distinct aroma that differentiates it from its linear isomer, 1-heptanol. This document provides a comprehensive overview of the applications of **3-Methyl-1-heptanol** in the flavor and fragrance industry, including its olfactory and flavor characteristics, synthesis protocols, and relevant physicochemical data. This information is intended for researchers, scientists, and professionals in the fields of flavor and fragrance chemistry and drug development.

Physicochemical and Olfactory Properties

3-Methyl-1-heptanol is a colorless liquid with a characteristic odor. While detailed sensory panel data is limited, its olfactory profile is generally described as having fruity and green nuances. For comparison, the closely related 1-heptanol is characterized by green, floral, and fruity notes. The presence of the methyl group in **3-Methyl-1-heptanol** is expected to modulate these characteristics, potentially adding depth and complexity.

Table 1: Physicochemical Properties of **3-Methyl-1-heptanol**

Property	Value	Source
CAS Number	1070-32-2	[1]
Molecular Formula	C ₈ H ₁₈ O	[1]
Molecular Weight	130.23 g/mol	[1]
Boiling Point	179.2 °C at 760 mmHg	[1]
Flash Point	71.1 °C	[1]
Density	0.821 g/cm ³	[1]
Refractive Index	1.426	[1]
Solubility	Insoluble in water; soluble in organic solvents	[2]

Applications in Flavors and Fragrances

3-Methyl-1-heptanol is utilized as both a flavoring agent and a fragrance ingredient.[2] Its fruity and green character allows it to be incorporated into a variety of formulations to impart or enhance specific aromatic profiles.

In Fragrance:

- **Perfumery:** It can be used as a modifier in floral and fruity compositions, adding a natural and fresh dimension. Due to its moderate volatility, it can contribute to the heart notes of a fragrance.
- **Functional Fragrances:** It finds application in personal care products such as lotions, soaps, and shampoos, where its scent can contribute to the overall product experience.[2]

In Flavors:

- **Fruity Flavors:** Its profile makes it suitable for inclusion in artificial fruit essences, particularly those aiming for a complex and natural character.

- Beverages and Confectionery: It can be used in trace amounts to enhance the aromatic bouquet of various food and beverage products.[2]

While specific usage levels for **3-Methyl-1-heptanol** are not widely published, a starting point for evaluation in fragrance concentrates can be inferred from the related compound 1-heptanol, which is recommended for use at up to 3.0%. The actual concentration will depend on the desired effect and the other components of the formulation.

Synthesis of 3-Methyl-1-heptanol

A common and effective method for the synthesis of **3-Methyl-1-heptanol** is through the reduction of the corresponding aldehyde, 3-methylheptanal. A standard laboratory procedure using a mild reducing agent like sodium borohydride is outlined below.

Experimental Protocol: Reduction of 3-Methylheptanal

Objective: To synthesize **3-Methyl-1-heptanol** by the reduction of 3-methylheptanal using sodium borohydride.

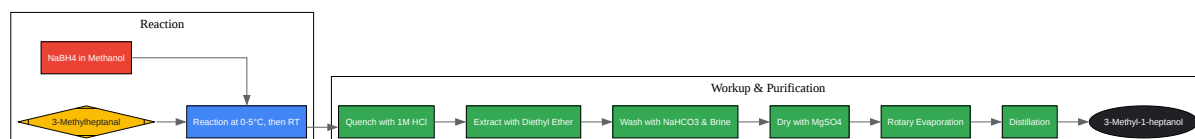
Materials:

- 3-Methylheptanal
- Sodium borohydride (NaBH_4)
- Methanol
- Diethyl ether
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask

- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 3-methylheptanal (1 equivalent) in methanol. Cool the flask in an ice bath to 0-5 °C.
- **Reduction:** Slowly add sodium borohydride (0.3 equivalents) to the stirred solution in small portions, maintaining the temperature below 10 °C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at room temperature for 1-2 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting aldehyde is consumed.
- **Quenching:** Carefully quench the reaction by the slow addition of 1 M HCl at 0 °C until the solution is acidic (pH ~2-3). This will neutralize the excess borohydride and the resulting borate esters.
- **Extraction:** Transfer the mixture to a separatory funnel and add diethyl ether. Shake well and separate the layers. Extract the aqueous layer two more times with diethyl ether.
- **Washing:** Combine the organic extracts and wash successively with saturated sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the crude **3-Methyl-1-heptanol** by distillation under reduced pressure to obtain the final product.

Diagram 1: Synthesis Workflow for **3-Methyl-1-heptanol**

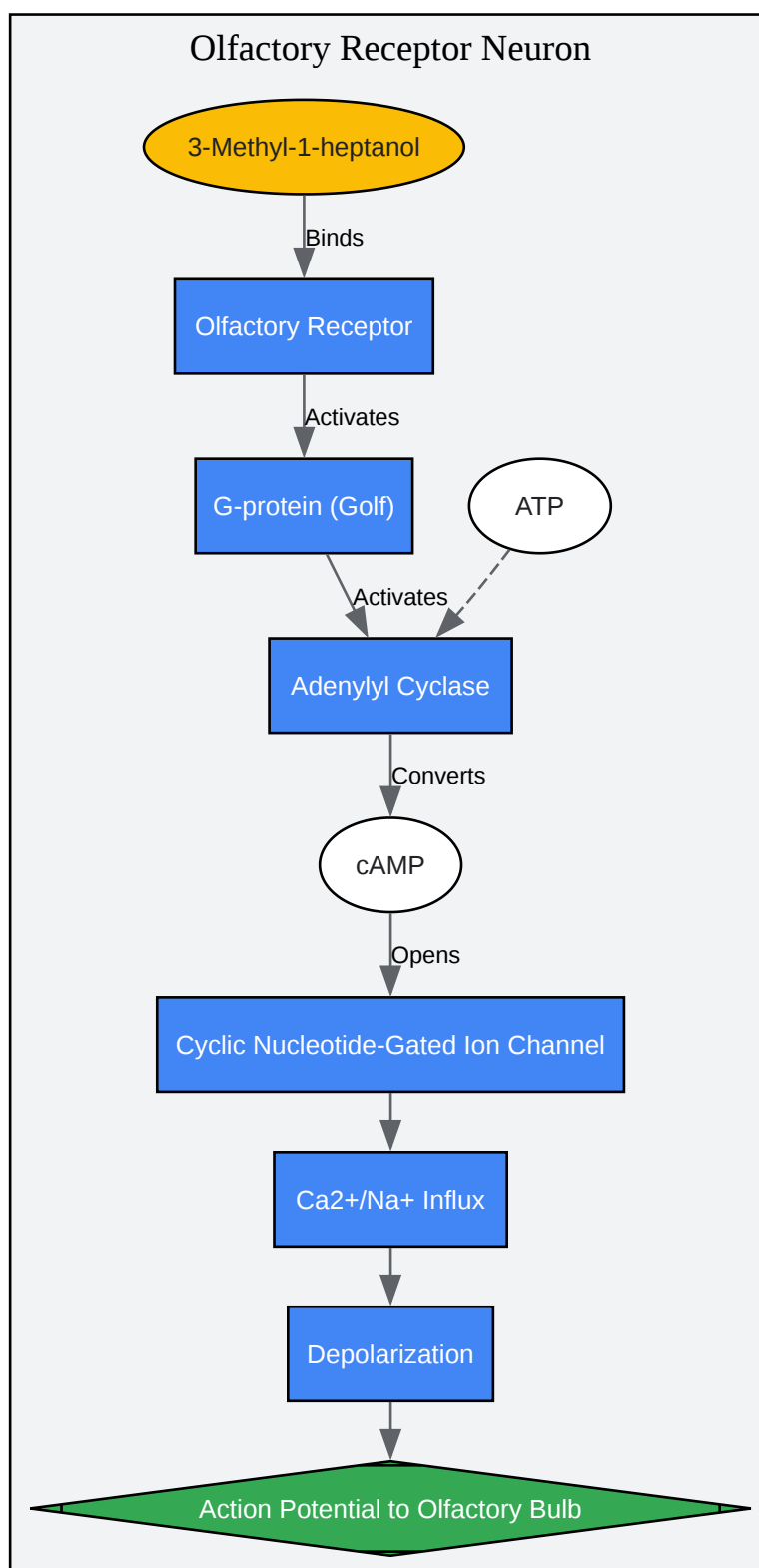
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Caption: Workflow for the synthesis of **3-Methyl-1-heptanol**.

Olfactory Signaling

The perception of **3-Methyl-1-heptanol**'s aroma is initiated by its interaction with olfactory receptors (ORs) located in the olfactory epithelium of the nasal cavity. While the specific ORs that bind to **3-Methyl-1-heptanol** have not been identified, the general mechanism of olfactory signal transduction is well-established.

Diagram 2: Olfactory Signal Transduction Pathway



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Caption: Simplified olfactory signal transduction pathway.

Upon binding of **3-Methyl-1-heptanol** to an OR, a conformational change activates a G-protein (G_{olf}). This, in turn, activates adenylyl cyclase, which converts ATP to cyclic AMP (cAMP). The increase in cAMP opens cyclic nucleotide-gated ion channels, leading to an influx of sodium and calcium ions. This influx depolarizes the neuron, generating an action potential that is transmitted to the olfactory bulb of the brain for processing.

Conclusion

3-Methyl-1-heptanol is a versatile ingredient for the flavor and fragrance industry, offering a desirable fruity and green aroma. Its synthesis can be readily achieved through standard chemical reductions. Further research into its sensory properties, including detailed GC-Olfactometry studies and determination of its odor threshold, would provide a more comprehensive understanding of its potential applications and allow for its more precise use in creating innovative flavors and fragrances.

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